

# A Technical Guide to the Physicochemical Properties of Lauryl Sultaine

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## Compound of Interest

Compound Name: Lauryl Sultaine

Cat. No.: B086355

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## Introduction

**Lauryl Sultaine**, also known as Lauryl Hydroxysultaine, is a zwitterionic (amphoteric) surfactant widely utilized in the pharmaceutical, cosmetic, and biotechnology industries for its mildness, excellent foaming characteristics, and viscosity-building properties.<sup>[1][2]</sup> Its unique molecular structure, featuring a hydrophobic lauryl tail and a hydrophilic headgroup with both a quaternary ammonium cation and a sulfonate anion, imparts a zwitterionic state that is stable across a wide pH range. This document provides a comprehensive overview of the core physicochemical properties of **Lauryl Sultaine**, detailed experimental protocols for their determination, and a logical workflow for its characterization.

## Chemical Identity

- INCI Name: Lauryl Hydroxysultaine
- CAS Number: 13197-76-7<sup>[1]</sup>
- Chemical Name: Dodecyl(2-hydroxy-3-sulfonatopropyl)dimethylammonium<sup>[1]</sup>
- Molecular Formula: C<sub>17</sub>H<sub>37</sub>NO<sub>4</sub>S<sup>[1][2]</sup>
- Molecular Weight: 351.55 g/mol <sup>[2]</sup>

## Physicochemical Properties

The functional properties of **Lauryl Sultaine** are dictated by its behavior at interfaces and in solution. Key parameters include its ability to reduce surface tension and its self-aggregation into micelles above a certain concentration.

## Quantitative Data Summary

The following table summarizes the available quantitative physicochemical data for **Lauryl Sultaine**. It is important to note that some data, particularly for the critical micelle concentration (CMC), is not definitively established in publicly available literature for the pure substance and should be experimentally verified for specific applications.

Property	Value	Conditions	Reference(s)
Appearance	Clear to yellowish liquid	25°C	[1]
Boiling Point	350°C	At 101,325 Pa	[2]
Density	1.1 g/cm <sup>3</sup>	20°C	[2]
Water Solubility	680 g/L	20°C	[2]
pH (as supplied)	6.0 - 7.0	[1]	
Critical Micelle Concentration (CMC)	~2.8 mmol/L	Aqueous solution	[3]
Surface Tension	Not available for pure substance at CMC. A 1:1 mixture with Sodium Alpha-Olefin Sulfonate (7.5 wt.% of each) exhibited a surface tension of 26.587 mN/m.	Aqueous solution	
Viscosity	Acts as a viscosity builder, especially with anionic surfactants and electrolytes. A formulation containing 21.1% Lauryl Hydroxysultaine had a viscosity of ~2,200 cP.	20°C	

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **Lauryl Sultaine** are provided below. These protocols are based on standard methods for surfactant characterization.

## Determination of Critical Micelle Concentration (CMC) by Surface Tensiometry

This method is based on the principle that the surface tension of a surfactant solution decreases with increasing concentration until the CMC is reached, after which it remains relatively constant.<sup>[4]</sup>

Apparatus:

- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Precision balance
- Volumetric flasks
- Magnetic stirrer and stir bars
- Glass beakers

Procedure:

- Stock Solution Preparation: Prepare a stock solution of **Lauryl Sultaine** in deionized water at a concentration significantly above the expected CMC (e.g., 100 mmol/L).
- Serial Dilutions: Prepare a series of dilutions from the stock solution, covering a concentration range both below and above the expected CMC (e.g., from 0.01 mmol/L to 50 mmol/L).
- Surface Tension Measurement:
  - Calibrate the tensiometer according to the manufacturer's instructions, typically using deionized water.
  - For each dilution, measure the surface tension. Ensure the platinum ring or plate is thoroughly cleaned and flamed (for the ring) between measurements.
  - Allow the solution to equilibrate before taking a reading to ensure a stable surface tension value.

- Data Analysis:
  - Plot surface tension ( $\gamma$ ) as a function of the logarithm of the concentration ( $\log C$ ).
  - The resulting graph should show two distinct linear regions. The point of intersection of these two lines corresponds to the CMC.<sup>[4]</sup>

## Determination of Critical Micelle Concentration (CMC) by Conductometry

This method is suitable for ionic and zwitterionic surfactants and relies on the change in the molar conductivity of the solution as micelles are formed.<sup>[4]</sup>

Apparatus:

- Conductivity meter with a calibrated probe
- Thermostatically controlled water bath
- Precision balance
- Volumetric flasks
- Magnetic stirrer and stir bars

Procedure:

- Solution Preparation: Prepare a series of **Lauryl Sultaine** solutions in deionized water at different concentrations, similar to the tensiometry method.
- Conductivity Measurement:
  - Equilibrate the solutions to a constant temperature in the water bath (e.g., 25°C).
  - Measure the conductivity of each solution, starting from the most dilute to minimize carryover effects.

- Rinse the conductivity probe with the next solution to be measured before taking a reading.
- Data Analysis:
  - Plot the specific conductivity ( $\kappa$ ) as a function of the surfactant concentration (C).
  - The plot will show two linear segments with different slopes. The concentration at which the slope changes is the CMC.

## Viscosity Measurement

The viscosity of **Lauryl Sultaine** solutions can be determined to understand its thickening properties.

Apparatus:

- Rotational viscometer or rheometer
- Thermostatically controlled sample holder/jacket
- Beakers

Procedure:

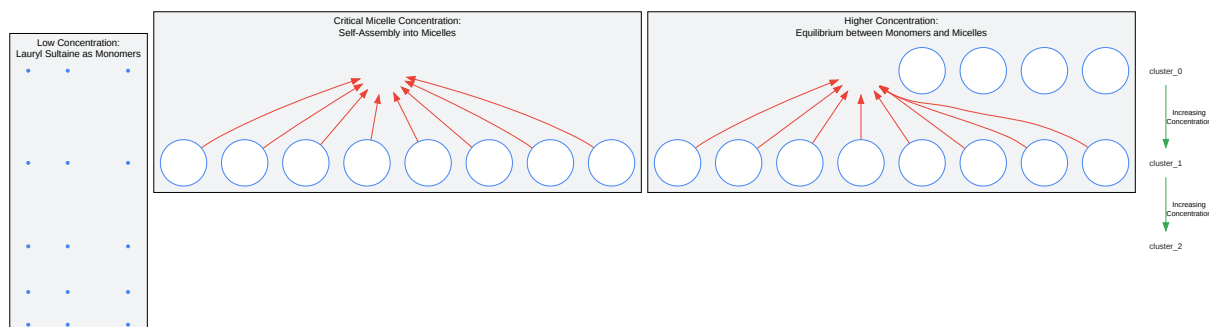
- Solution Preparation: Prepare aqueous solutions of **Lauryl Sultaine** at various concentrations (e.g., 1%, 5%, 10%, 20% w/v). To investigate synergistic effects, co-solutes such as anionic surfactants or electrolytes (e.g., NaCl) can be included.
- Viscosity Measurement:
  - Calibrate the viscometer with appropriate standards.
  - Equilibrate the sample to the desired temperature (e.g., 25°C).
  - Measure the viscosity at a defined shear rate. For a more comprehensive analysis, perform a shear rate sweep to determine if the fluid is Newtonian or non-Newtonian.
- Data Analysis:

- Plot viscosity as a function of concentration to observe the thickening effect.
- If a rheometer is used, plots of viscosity versus shear rate will provide insights into the solution's flow behavior.

## Visualizations

### Logical Workflow for Physicochemical Characterization of Lauryl Sultaine

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a surfactant like **Lauryl Sultaine**.



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